2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid: Proper Disposal Procedures

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Compound of Interest

Compound Name:	*2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid*
CAS No.:	*1780298-68-1*
Cat. No.:	*B3018938*

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Executive Summary: Immediate Action Protocol

Do Not Sewer. This compound contains a covalently bonded chlorine atom.[1] Even if neutralized, it contributes to Adsorbable Organic Halogens (AOX) and must be treated as Halogenated Organic Waste.[1][2]

Do Not Mix with Oxidizing Acids. The hydroxymethyl (benzyl alcohol) group is a reducing agent.[1] Mixing this compound with waste streams containing Nitric Acid (

) or Chromic Acid can result in exothermic oxidation, gas evolution, or explosion.[1][2]

Chemical Profile & Hazard Identification

The "Why" Behind the Protocol To dispose of **2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid** safely, one must understand its bifunctional nature.[1][2] It is not merely an acid; it is a halogenated aromatic with a reactive alcohol handle.[1]

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Feature	Chemical Moiety	Disposal Implication
Acidity	Carboxylic Acid ( )	Corrosive (Category 1/2).[1] Can mobilize heavy metals if placed in metal drums.[1] Must use HDPE or Glass.
Reactivity	Hydroxymethyl ( )	Susceptible to rapid oxidation.[1] Incompatible with oxidizing waste streams.
Persistence	Aryl Chloride ( )	Resistant to biodegradation.[1] Mandates high-temperature incineration with scrubbing.
Physical State	Solid (Powder/Crystal)	Dust explosion hazard if finely divided.[1] Anti-static bagging required.

Waste Segregation & Handling

The most common failure mode in laboratory disposal is "lazy segregation"—tossing this compound into a generic "Organic Acid" bin.

The Golden Rules of Segregation

- Halogenated Stream Only: Because of the Chlorine substituent, this material must enter the Halogenated waste stream.[1] It cannot be legally disposed of in "Non-Halogenated" solvent tanks (often used for fuel blending) because the combustion generates hydrochloric acid (HCl), which damages standard incinerators.[1][2]
- No Oxidizers: Isolate from Nitric, Perchloric, or Chromic acid wastes.[2]
- Container Material: Use HDPE (High-Density Polyethylene) or Borosilicate Glass.[1] Avoid metal containers due to the acidic potential of the carboxylic acid group.

Decision Matrix: Waste Stream Selection

The following logic gate ensures regulatory compliance (RCRA) and safety.

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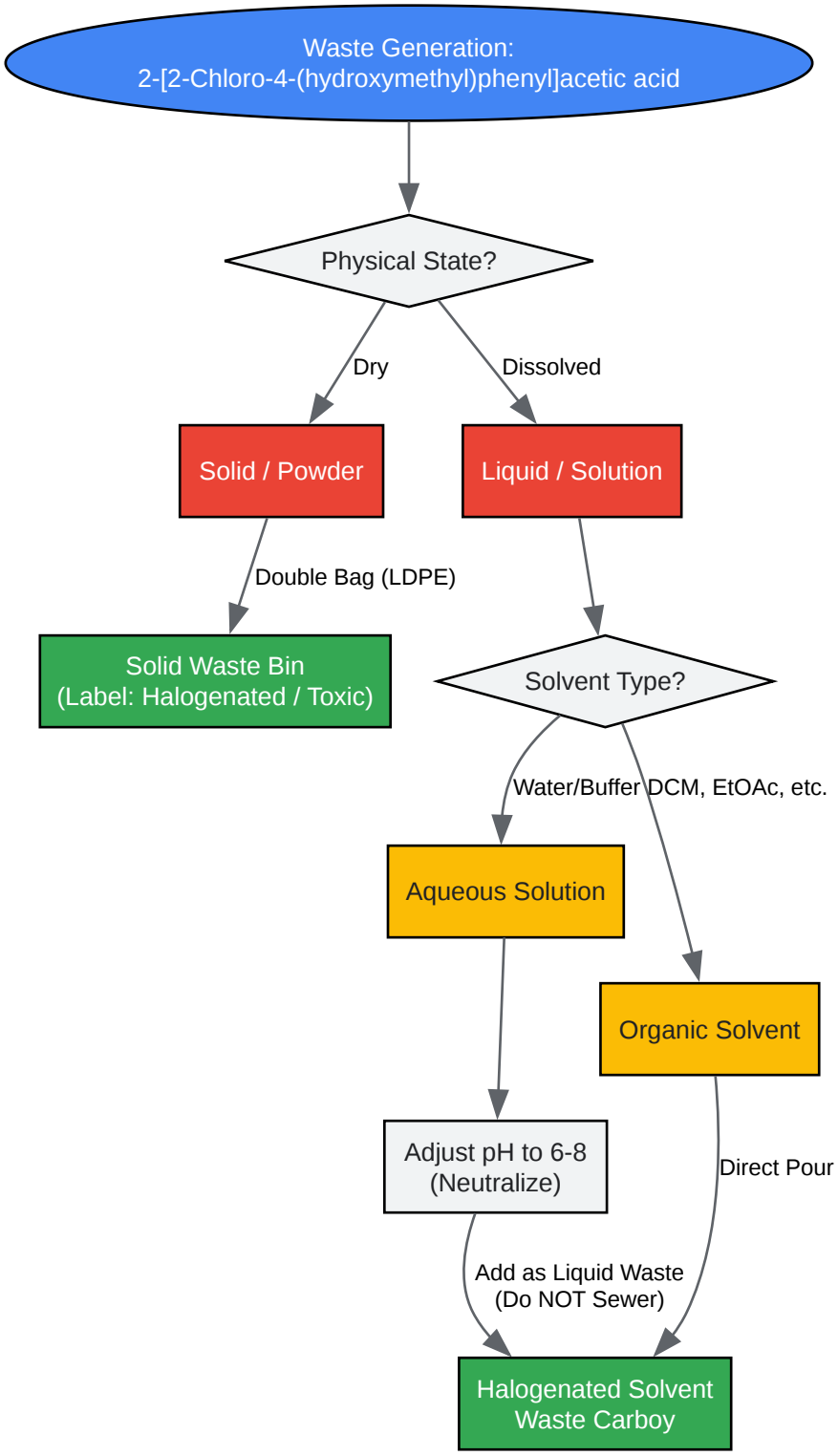

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Figure 1: Decision matrix for segregating **2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid** waste.[1][2] Note that even aqueous solutions are routed to chemical waste, not the sewer.[1]

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[2]

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Surplus Reagent)

Context: You have an expired or degraded bottle of the solid compound.[1]

- PPE Verification: Wear nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.[1][2] If the powder is fine/dusty, work inside a fume hood or use an N95 respirator.[2]
- Primary Containment: Keep the chemical in its original container if possible. If the container is damaged, transfer it to a clear, sealable polyethylene bag or a wide-mouth HDPE jar.
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid**" (Do not use abbreviations).[1]
  - Hazards: Check "Toxic" and "Irritant."[1]
- Secondary Containment: Place the sealed container into the designated Solid Hazardous Waste Drum.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Context: The compound is dissolved in a solvent (e.g., Dichloromethane, Ethyl Acetate) after extraction.[1][2]

- Compatibility Check: Ensure the waste carboy does not contain strong oxidizers.[1][3]
- Transfer: Pour the solution into the Halogenated Organic Waste carboy using a funnel.
  - Why Halogenated? Even if the solvent is Ethyl Acetate (non-halogenated), the solute contains Chlorine.[1][2] The entire mixture is now classified as halogenated waste.[1]

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- Rinsing: Rinse the glassware with a small amount of acetone or ethanol and add the rinsate to the same carboy.
- Log It: Record the volume and approximate concentration on the waste log sheet.

Scenario C: Spill Cleanup (Emergency Response)

Context: < 50g spill on the benchtop.

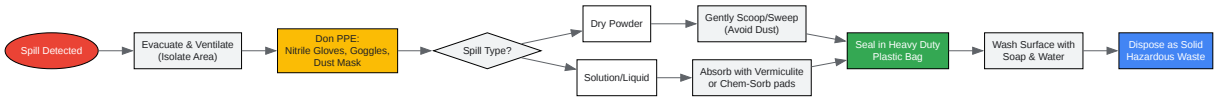

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Figure 2: Operational workflow for cleaning up minor spills of **2-[2-Chloro-4-(hydroxymethyl)phenyl]acetic acid**.

Regulatory & Compliance Data (RCRA/EPA)

While this specific isomer may not have a unique "Listed" waste code (P or U list), it is regulated under "Characteristic" and "General" definitions.[1][2]

Regulatory Body	Classification	Code/Notes
EPA (RCRA)	Characteristic Corrosivity	D002 (If pH < 2 in aqueous solution).[1][4]
EPA (RCRA)	Halogenated Organic	Requires incineration at >1000°C with 99.99% destruction efficiency (DRE).[1]
DOT (Transport)	Corrosive Solid, Acidic, Organic, n.o.s.[1][2][5]	UN 3261 (Likely classification for shipping bulk waste).[1]
SARA Title III	Section 311/312	Acute Health Hazard (Irritant).[1]

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Self-Validating Check: Before closing the waste container, ask: Does this container have a pH < 2? If yes, do not seal it tightly without venting, or neutralize it first to prevent pressure buildup. [1][2]

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